

# An In-depth Technical Guide to the Solubility of 4-Aminobenzophenone

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## Compound of Interest

Compound Name: 4-Aminobenzophenone

Cat. No.: B072274

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This technical guide provides a comprehensive overview of the solubility of **4-Aminobenzophenone** (4-ABP) in water and various organic solvents. The information is curated for professionals in research and development who require precise data and methodologies for their work with this compound.

## Quantitative Solubility Data

The solubility of **4-Aminobenzophenone** is a critical parameter in its application, influencing everything from reaction kinetics to formulation and bioavailability. Below is a summary of available quantitative and qualitative solubility data.

Table 1: Solubility of **4-Aminobenzophenone** in Various Solvents

Solvent	Chemical Formula	Solubility	Temperature (°C)	Citation
Water	H <sub>2</sub> O	0.1 g / 100 mL	Not Specified	[1]
Water	H <sub>2</sub> O	Limited/Sparingly Soluble	Not Specified	[2]
Ethyl Acetate	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub>	17 g / 100 mL	Ambient	
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	10 g / 100 mL	Ambient	
o-Xylene	C <sub>8</sub> H <sub>10</sub>	1 g / 100 mL	Ambient	
Chloroform	CHCl <sub>3</sub>	Soluble	Not Specified	[3]
Dichloromethane	CH <sub>2</sub> Cl <sub>2</sub>	Soluble	Not Specified	[3]
Dimethyl Sulfoxide (DMSO)	C <sub>2</sub> H <sub>6</sub> OS	Soluble	Not Specified	[3]
Acetone	C <sub>3</sub> H <sub>6</sub> O	Soluble	Not Specified	[3]
Ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	Soluble	Not Specified	[4]
Alcohol	R-OH	Soluble	Not Specified	[4]

Note: "Soluble" indicates that the source stated solubility without providing specific quantitative values. "Ambient" temperature is generally considered to be in the range of 20-25 °C.

## Experimental Protocol: Determination of Solubility by the Gravimetric Method

The following is a detailed methodology for determining the solubility of **4-Aminobenzophenone** in a given solvent using the gravimetric method. This method is reliable for obtaining precise quantitative solubility data.[5][6][7]

### I. Materials

- **4-Aminobenzophenone** (high purity)

- Solvent of interest (analytical grade)
- Analytical balance (readable to at least 0.1 mg)
- Thermostatic shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane, vacuum filtration setup)
- Vials or flasks with secure closures
- Drying oven
- Desiccator

## II. Procedure

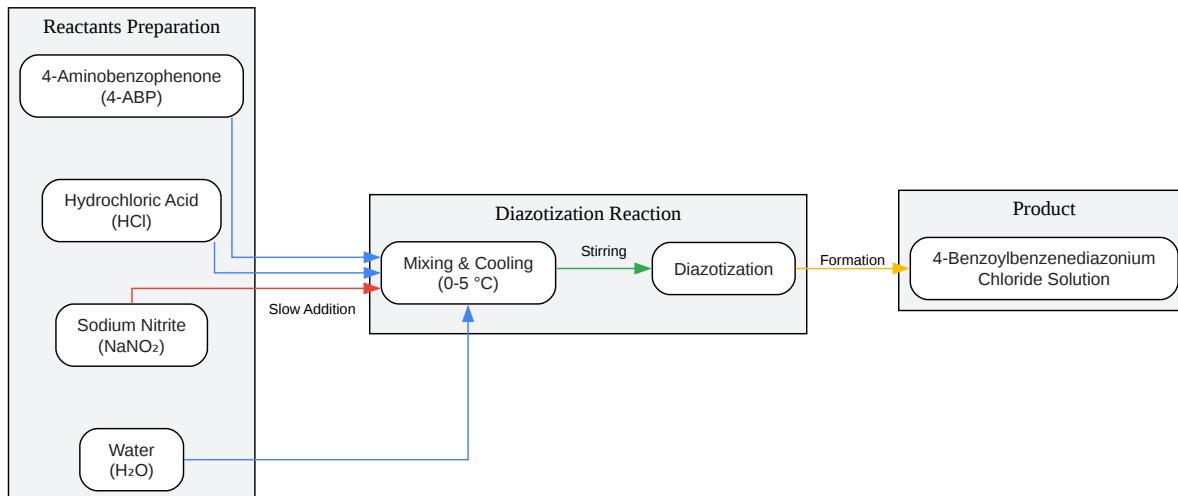
- Preparation of Saturated Solution:
  - Add an excess amount of **4-Aminobenzophenone** to a known volume of the solvent in a sealed vial or flask. The presence of undissolved solid is crucial to ensure saturation.
  - Place the sealed container in a thermostatic shaker or water bath set to the desired temperature.
  - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure the solution reaches saturation.
- Sample Withdrawal and Filtration:
  - Once equilibrium is reached, cease agitation and allow the excess solid to settle.
  - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe to maintain the experimental temperature.
  - Immediately filter the solution through a syringe filter into a pre-weighed, clean, and dry container. Filtration is critical to remove any undissolved microcrystals.
- Solvent Evaporation:

- Weigh the container with the filtered saturated solution to determine the mass of the solution.
- Carefully evaporate the solvent from the solution. This can be achieved by placing the container in a drying oven at a temperature below the boiling point of the solvent and the melting point of **4-Aminobenzophenone** (m.p. 121-124 °C). A gentle stream of nitrogen can be used to accelerate evaporation.
- Continue the drying process until a constant weight of the solid residue (**4-Aminobenzophenone**) is achieved.

- Data Calculation:
  - Let  $M_1$  be the mass of the empty container.
  - Let  $M_2$  be the mass of the container with the saturated solution.
  - Let  $M_3$  be the mass of the container with the dried **4-Aminobenzophenone** residue.
  - The mass of the dissolved **4-Aminobenzophenone** is  $(M_3 - M_1)$ .
  - The mass of the solvent is  $(M_2 - M_3)$ .
  - The solubility can then be expressed in various units, such as g/100 g of solvent or g/100 mL of solvent (if the density of the solvent at the experimental temperature is known).

## Experimental Workflow: Synthesis of 4-Benzoylbenzenediazonium Chloride

**4-Aminobenzophenone** can be converted to a diazonium salt through a diazotization reaction, a common and important transformation in organic synthesis.[\[8\]](#)[\[9\]](#)[\[10\]](#) The following diagram illustrates the workflow for the synthesis of 4-benzoylbenzenediazonium chloride.



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Caption: Workflow for the synthesis of 4-benzoylbenzenediazonium chloride.

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## References

- 1. researchgate.net [researchgate.net]
- 2. CAS 1137-41-3: 4-aminobenzophenone | CymitQuimica [cymitquimica.com]
- 3. 4-Aminobenzophenone | CAS:1137-41-3 | High Purity | Manufacturer BioCrick [biocrick.com]

- 4. 4-Aminobenzophenone | 1137-41-3 [chemicalbook.com]
- 5. uomus.edu.iq [uomus.edu.iq]
- 6. pharmajournal.net [pharmajournal.net]
- 7. Gravimetric analysis | Definition, Steps, Types, & Facts | Britannica [britannica.com]
- 8. SATHEE: Chemistry Diazotization Reaction [sathee.iitk.ac.in]
- 9. US4246171A - Continuous diazotization process, wherein the rate of addition of inorganic nitrite is automatically controlled by polarovoltric means - Google Patents [patents.google.com]
- 10. Diazotisation [organic-chemistry.org]
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